

Personal protective equipment for handling tert-butyl N-(4-iodophenyl)carbamate

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Compound of Interest

Compound Name: *tert-butyl N-(4-iodophenyl)carbamate*

Cat. No.: B131921

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Essential Safety and Handling Guide for tert-Butyl N-(4-iodophenyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, personal protective equipment (PPE) recommendations, and operational plans for handling and disposing of **tert-butyl N-(4-iodophenyl)carbamate** (CAS No. 159217-89-7). Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Summary

Tert-butyl N-(4-iodophenyl)carbamate is a halogenated aromatic compound that presents several health and environmental hazards.[1] The primary risks associated with this chemical are detailed below.

GHS Hazard Classifications[1]

Hazard Class	Category	Hazard Statement	Percentage of Notifications
Acute Toxicity, Oral	4	H302: Harmful if swallowed	91.1%
Skin Sensitization	1	H317: May cause an allergic skin reaction	88.9%
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life	88.9%
Skin Corrosion/Irritation	2	H315: Causes skin irritation	11.1%
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	11.1%
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	11.1%

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₁₄ INO ₂
Molecular Weight	319.14 g/mol [1]
Appearance	Off-white solid (based on similar compounds) [2]
Solubility	Insoluble in water [2]

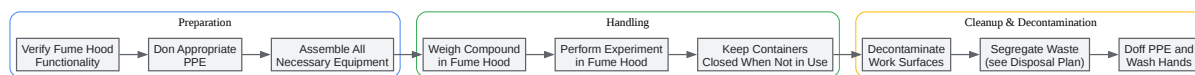
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following table outlines the recommended PPE for handling this compound, based on its hazard profile.

PPE Category	Specification	Rationale
Hand Protection	Double gloving: • Inner Glove: Nitrile rubber, min. 0.11 mm thickness. • Outer Glove: Neoprene or Butyl rubber, min. 0.3 mm thickness.	Provides robust protection against skin irritation and sensitization. ^[3] Nitrile offers good splash resistance, while neoprene and butyl rubber provide more extensive protection against a broader range of organic compounds. ^{[3][4][5]} Change gloves immediately if contaminated.
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 or EU EN166 standards. A face shield should be worn over goggles for splash-prone procedures.	Protects against splashes that can cause serious eye irritation. ^{[6][7]}
Skin and Body Protection	• Long-sleeved lab coat. • Chemical-resistant apron for large quantities or splash risk. • Closed-toe shoes and long pants.	Prevents accidental skin contact, which can lead to irritation or sensitization. ^{[8][9]}
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If dust or aerosols may be generated and engineering controls are insufficient, use a NIOSH-approved respirator with an organic vapor cartridge and a P95 particulate filter. ^[10]	Prevents inhalation of the powder, which may cause respiratory irritation. ^{[6][10]}

Operational and Handling Plan

A systematic workflow is crucial for safely handling **tert-butyl N-(4-iodophenyl)carbamate**.

Workflow for Handling **tert-Butyl N-(4-iodophenyl)carbamate**

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Caption: Procedural workflow for the safe handling of **tert-butyl N-(4-iodophenyl)carbamate**.

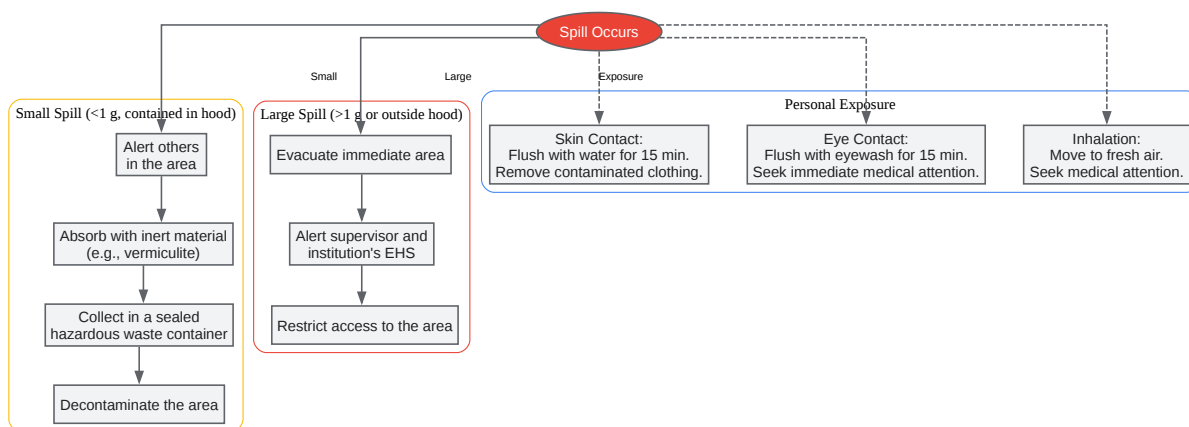
Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Put on all required PPE as specified in the table above.[8]
 - Assemble all necessary glassware, reagents, and equipment within the fume hood to minimize movement in and out of the containment area.
- Weighing and Transfer:
 - Conduct all weighing and transfers of the solid compound within the fume hood to contain any dust.
 - Use a spatula for transfers and handle gently to avoid creating airborne dust.
 - Close the container tightly immediately after use.[6]
- Experimental Procedure:
 - Perform all reactions and manipulations involving this compound inside the fume hood.
 - Avoid direct contact with skin, eyes, and clothing.[6]

- Decontamination:
 - After handling, decontaminate all surfaces, glassware, and equipment.
 - Wipe down the work area with an appropriate solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.

Spill and Emergency Procedures

Emergency Response Plan



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Caption: Decision and action flowchart for spills and personal exposure incidents.

First Aid Measures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation or a rash develops.[\[6\]](#)[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[6\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.[\[8\]](#)

Disposal Plan

All waste containing **tert-butyl N-(4-iodophenyl)carbamate** must be treated as hazardous waste. This compound is a halogenated organic substance and is very toxic to aquatic life.[\[1\]](#)

Waste Management Protocol:

- Waste Segregation:
 - Chemical Waste: Collect all residual solids, solutions containing the compound, and contaminated solvents in a dedicated, clearly labeled, and sealed container for "Halogenated Organic Waste."
 - Contaminated PPE: Collect all used gloves, weighing papers, absorbent pads, and other disposable materials in a separate, sealed plastic bag or container labeled as "Solid Hazardous Waste."[\[11\]](#)
- Container Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**tert-butyl N-(4-iodophenyl)carbamate**," and a description of the contents (e.g., "Solid waste," "Methanol solution").

- Storage and Disposal:
 - Store waste containers in a designated satellite accumulation area.
 - Dispose of all waste through your institution's Environmental Health and Safety (EHS) office in accordance with local, state, and federal regulations. Do not pour any waste down the drain.^{[2][6]}

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